

Filastatin: Application Notes and Protocols for Researchers

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide detailed information and protocols for the solubilization and use of **filastatin**, a small molecule inhibitor of Candida albicans adhesion, morphogenesis, and biofilm formation.

Product Information

Product Name: Filastatin

- Mechanism of Action: Filastatin is an inhibitor of fungal pathogenesis, specifically targeting the adhesion to host cells and inert surfaces, the morphological transition from yeast to hyphae, and the formation of biofilms in Candida albicans.[1][2][3][4] It has been shown to act downstream of multiple signaling pathways that regulate hyphal morphogenesis, including the cAMP-PKA and GlcNAc pathways.[1][4][5] However, it does not inhibit filamentation induced by genotoxic stress.[1][4][5]
- Primary Applications: Antifungal research, studies on fungal pathogenesis, biofilm research, and drug development.

Quantitative Data Summary

The following tables summarize the key quantitative data for **filastatin**.

Table 1: Solubility of Filastatin



| Solvent | Solubility (mg/mL) | Molar Equivalent (mM) | Notes |
|---------|--------------------|--------------------------|---|
| DMSO | 72 - 125 | 200.1 - 347.41 | Use fresh, anhydrous DMSO as moisture can reduce solubility. [3][6] Sonication may be required to fully dissolve the compound.[3] |
| Ethanol | 2 | - | _ |
| Water | Insoluble | - | |

Table 2: Recommended Working Concentrations

| Application | Effective Concentration | Notes |
|--------------------------------|-------------------------|--|
| Inhibition of Hyphae Formation | > 2.5 μM | Effective concentrations observed in C. albicans.[1] |
| Adhesion Assay (IC50) | ~3 µM | IC50 in a GFP-based adhesion assay with Candida species.[3] |
| Cell-Based Assays | 50 μΜ | A commonly used concentration in various published studies.[1][5][7] |
| Mammalian Cell Viability | Up to 250 μM | Shown to be non-toxic to human A549 cells at this concentration.[1][3] |

Experimental Protocols Preparation of a Filastatin Stock Solution in DMSO

This protocol describes the preparation of a 10 mM filastatin stock solution in DMSO.



Materials:

- Filastatin (solid powder)
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Sterile microcentrifuge tubes
- Vortex mixer
- Sonicator (optional)

Procedure:

- Calculate the required mass of filastatin:
 - Molecular Weight of Filastatin: 359.81 g/mol
 - To prepare 1 mL of a 10 mM stock solution, you will need:
 - Mass (g) = 0.01 mol/L * 0.001 L * 359.81 g/mol = 0.0035981 g = 3.6 mg
- Weigh the filastatin: Carefully weigh out the calculated amount of filastatin powder and place it in a sterile microcentrifuge tube.
- Add DMSO: Add the appropriate volume of anhydrous DMSO to the microcentrifuge tube.
 For a 10 mM solution, this would be 1 mL for 3.6 mg of filastatin.
- Dissolve the compound:
 - Vortex the tube vigorously for 1-2 minutes.
 - If the compound is not fully dissolved, sonicate the tube for 5-10 minutes.[3]
 - Visually inspect the solution to ensure there are no visible particles.
- Storage:



- Aliquot the stock solution into smaller, single-use volumes to avoid repeated freeze-thaw cycles.[8]
- Store the aliquots at -20°C for short-term storage (up to 1 month) or at -80°C for long-term storage (up to 6 months).[3][8]

Preparation of Working Solutions for Cell-Based Assays

This protocol describes the dilution of the **filastatin** stock solution to a final working concentration for use in cell culture.

Materials:

- 10 mM Filastatin stock solution in DMSO
- Sterile cell culture medium appropriate for your experiment
- · Sterile microcentrifuge tubes or plates

Procedure:

- Determine the final desired concentration: For this example, we will prepare a 50 μM working solution.
- Perform serial dilutions (recommended): To avoid precipitation, it is best to perform a stepwise dilution.[8]
 - Intermediate Dilution (e.g., 1 mM): Dilute the 10 mM stock solution 1:10 in sterile culture medium. For example, add 10 μ L of the 10 mM stock to 90 μ L of medium.
 - \circ Final Dilution: Dilute the intermediate solution to the final working concentration. To get to 50 μ M from a 1 mM intermediate solution, you would perform a 1:20 dilution. For example, add 5 μ L of the 1 mM solution to 95 μ L of culture medium.
- Control Preparation: Prepare a vehicle control containing the same final concentration of DMSO as your experimental samples. The final DMSO concentration should ideally be below 0.5% to minimize solvent-induced cellular toxicity.[8]



• Immediate Use: Use the freshly prepared working solutions in your experiments immediately.

Visualizations

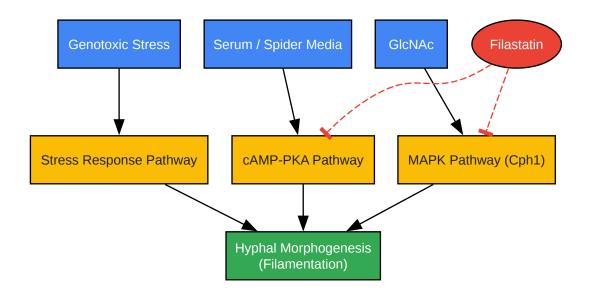
Experimental Workflow for Filastatin Solution Preparation



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Caption: Workflow for preparing filastatin stock and working solutions.

Simplified Signaling Pathway of Filastatin's Action





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Caption: Filastatin inhibits hyphal morphogenesis downstream of multiple signaling pathways.

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